

In-Depth Technical Guide: Physical Properties of Methanesulfonamide, N-(trimethylsilyl)-

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Compound of Interest

Compound Name: Methanesulfonamide, N-(trimethylsilyl)-

Cat. No.: B1354349

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This technical guide provides a comprehensive overview of the core physical properties of **Methanesulfonamide, N-(trimethylsilyl)-**, an important intermediate in various chemical syntheses. This document outlines its key characteristics, presents quantitative data in a structured format, and details the experimental protocols for its synthesis and characterization.

Core Physical and Chemical Properties

Methanesulfonamide, N-(trimethylsilyl)- is a silylated derivative of methanesulfonamide. The introduction of the trimethylsilyl group alters its physical and chemical properties, making it a versatile reagent.

Property	Value	Source
Chemical Formula	C ₄ H ₁₃ NO ₂ SSi	[1][2]
Molecular Weight	167.30 g/mol	[1]
Accurate Mass	167.044	[3]
Appearance	White powder, colorless crystals after recrystallization	[1][2]
CAS Number	18208-23-6	

Crystallographic Data

The compound crystallizes in a monoclinic system. The crystal structure has been determined by X-ray diffraction, providing precise atomic coordinates and bond lengths. In the crystal, molecules are linked by intermolecular N—H···O hydrogen bonds, forming chains.[\[1\]](#)[\[2\]](#)

Crystallographic Parameter	Value	Source
Crystal System	Monoclinic	[1]
a	8.2827 (4) Å	[1]
b	10.9513 (5) Å	[1]
c	9.6201 (3) Å	[1]
β	92.536 (2)°	[1]
Volume	871.75 (6) Å ³	[1]
Z	4	[1]
Temperature	150 K	[1]

Experimental Protocols

Synthesis of Methanesulfonamide, N-(trimethylsilyl)-

The primary method for synthesizing the title compound involves the reaction of methanesulfonyl chloride with hexamethyldisilazane.[\[1\]](#)[\[2\]](#)

Materials:

- Methanesulfonyl chloride
- Hexamethyldisilazane (HMDS)
- Dichloromethane (CH₂Cl₂)
- Hexane

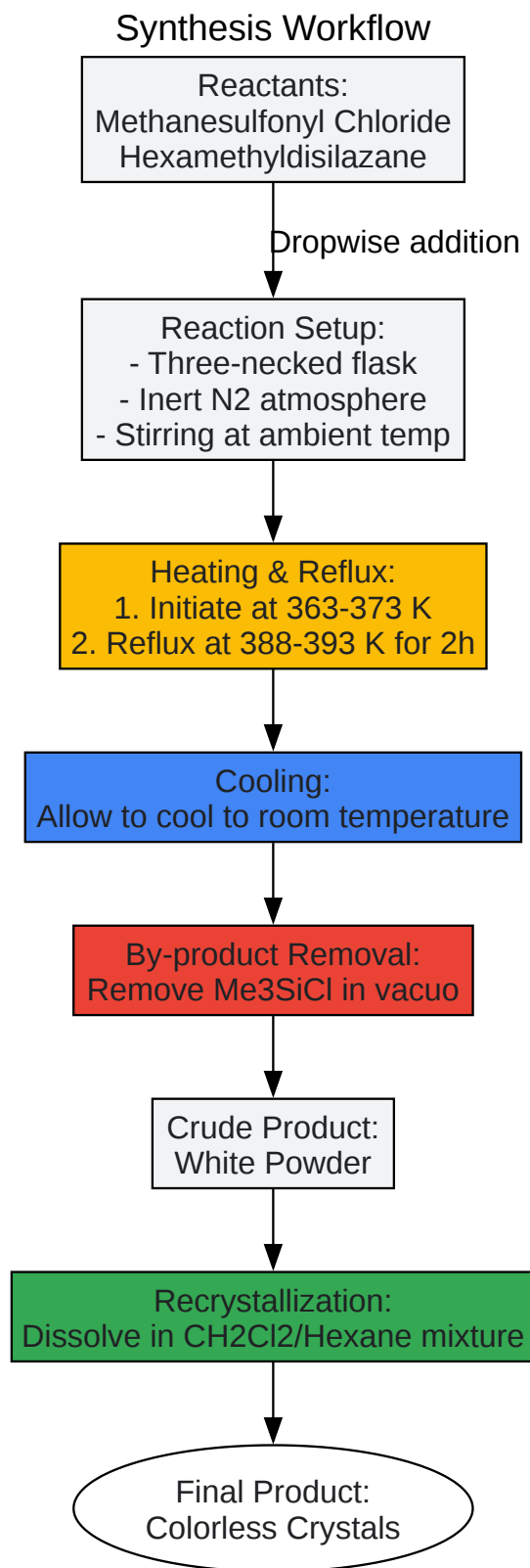
- Three-necked round-bottom flask
- Magnetic stirrer
- Gas inlet for inert N₂ atmosphere
- Reflux condenser
- Rubber septa
- Oil bath

Procedure:

- Methanesulfonyl chloride (7 ml, 102.5 mmol) is added to a three-necked round-bottom flask equipped with a magnetic stirring bar, gas inlet, and reflux condenser under an inert nitrogen atmosphere.^[1]
- Hexamethyldisilazane (20 ml, 103.1 mmol) is added dropwise to the flask over a period of 10 minutes with stirring at ambient temperature.^{[1][2]}
- The flask is then placed in an oil bath, and the reaction mixture is heated to 363–373 K to initiate the reaction.^{[1][2]}
- The temperature of the oil bath is subsequently increased to between 388–393 K, and the mixture is refluxed for 2 hours.^[1]
- After the reflux period, the reaction mixture is allowed to cool to room temperature.^[1]
- The volatile by-product, trimethylsilyl chloride (Me₃SiCl), is removed under vacuum.^[1]
- The resulting crude product, a white powder, is then purified by recrystallization from a dichloromethane/hexane mixture, yielding colorless crystals.^{[1][2]} The reported yield is approximately 91%.^[1]

Synthesis and Purification Workflow

The following diagram illustrates the key stages in the synthesis and purification of **Methanesulfonamide, N-(trimethylsilyl)-**.



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Caption: Synthesis and purification workflow for **Methanesulfonamide, N-(trimethylsilyl)-**.

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